

The Solubility Profile of cis-3-Hexenyl Hexanoate: A Technical Guide

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Compound of Interest

Compound Name: *cis-3-Hexenyl Hexanoate*

Cat. No.: *B1585521*

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Introduction

cis-3-Hexenyl Hexanoate (CAS No. 31501-11-8) is a fatty acid ester recognized for its powerful, diffusive fruity-green aroma, reminiscent of pear and pineapple. This compound is a key component in the flavor and fragrance industry, utilized in a variety of products to impart these characteristic notes. For researchers, scientists, and drug development professionals, a thorough understanding of its solubility in different solvents is crucial for formulation, quality control, and various analytical procedures. This technical guide provides a comprehensive overview of the solubility of **cis-3-Hexenyl Hexanoate**, including both qualitative and quantitative data, alongside a detailed experimental protocol for its determination.

Core Data Presentation: Solubility of cis-3-Hexenyl Hexanoate

Precise quantitative solubility data for **cis-3-Hexenyl Hexanoate** is not extensively available in published literature. However, based on available safety data sheets and chemical databases, a qualitative and estimated solubility profile has been compiled.

Table 1: Qualitative and Estimated Quantitative Solubility of **cis-3-Hexenyl Hexanoate**

Solvent	Solubility	Temperature (°C)	Notes
Water	Practically Insoluble	25	Predicted solubility of 0.024 g/L.
Alcohol	Soluble	Not Specified	
Propylene Glycol	Soluble	Not Specified	
Oils	Soluble	Not Specified	
Dimethyl Sulfoxide (DMSO)	100 mg/mL (504.29 mM)	Not Specified	Requires sonication; hygroscopic DMSO can impact solubility.

Data for a Structurally Analogous Compound: Hexyl Hexanoate

To provide a more comprehensive understanding and predictive insight into the solubility of **cis-3-Hexenyl Hexanoate**, the following table presents extensive quantitative solubility data for its saturated analogue, Hexyl Hexanoate (CAS No. 6378-65-0). Given the high degree of structural similarity, this data serves as a valuable reference for estimating the solubility of **cis-3-Hexenyl Hexanoate** in a wide range of organic solvents.

Table 2: Quantitative Solubility of Hexyl Hexanoate at 25°C

Solvent	Solubility (g/L)
Ethanol	10398.46
Methanol	10982.69
Isopropanol	9025.89
Water	0.2
Ethyl Acetate	11892.97
n-Propanol	7713.08
Acetone	19055.49
n-Butanol	7260.72
Acetonitrile	9356.05
Dimethylformamide (DMF)	10488.3
Toluene	3677.95
Isobutanol	6451.14
1,4-Dioxane	9474.52
Methyl Acetate	7081.2
Tetrahydrofuran (THF)	13477.55
2-Butanone	10713.16
n-Pentanol	4354.83
sec-Butanol	6996.8
n-Hexane	2489.66
Ethylene Glycol	582.18
N-Methyl-2-pyrrolidone (NMP)	7743.37
Cyclohexane	3928.37
Dimethyl Sulfoxide (DMSO)	11212.36

n-Butyl Acetate	9343.17
n-Octanol	1857.81
Chloroform	14327.77
n-Propyl Acetate	6924.7
Acetic Acid	6387.48
Dichloromethane	15282.35
Cyclohexanone	15671.42
Propylene Glycol	1105.35
Isopropyl Acetate	7595.02
N,N-Dimethylacetamide (DMAc)	6271.03
2-Ethoxyethanol	3937.37
Isopentanol	6671.86
n-Heptane	936.05
Ethyl Formate	4830.64
1,2-Dichloroethane	12224.23
n-Hexanol	4350.33
2-Methoxyethanol	6714.29
Isobutyl Acetate	3673.73
Tetrachloromethane	2615.46
n-Pentyl Acetate	4658.07
Diethylene glycol monoethyl ether (Transcutol)	12686.19
n-Heptanol	1631.79
Ethylbenzene	1915.25
Methyl isobutyl ketone (MIBK)	5358.68

2-Propoxyethanol	5063.35
tert-Butanol	9673.47
Methyl tert-butyl ether (MTBE)	10801.73
2-Butoxyethanol	2806.61
Propionic Acid	4779.43
o-Xylene	1971.73
Formic Acid	1082.78
Diethyl Ether	12154.27
m-Xylene	2151.47
p-Xylene	2615.51
Chlorobenzene	5037.62
Dimethyl Carbonate	1426.99
n-Octane	353.6
Formamide	2020.3
Cyclopentanone	11825.74
2-Pentanone	10816.13

Experimental Protocols

The following is a detailed methodology for the determination of the solubility of a liquid ester, such as **cis-3-Hexenyl Hexanoate**, in various solvents. This protocol is based on the principles of the shake-flask method, a widely accepted technique for solubility measurement.

Objective: To determine the saturation concentration of **cis-3-Hexenyl Hexanoate** in a selection of solvents at a controlled temperature.

Materials:

- **cis-3-Hexenyl Hexanoate** (high purity)

- Selected solvents (analytical grade or higher)
- Glass vials with screw caps and PTFE septa
- Volumetric flasks and pipettes
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE, with a pore size of 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector (e.g., UV-Vis or FID)

Procedure:

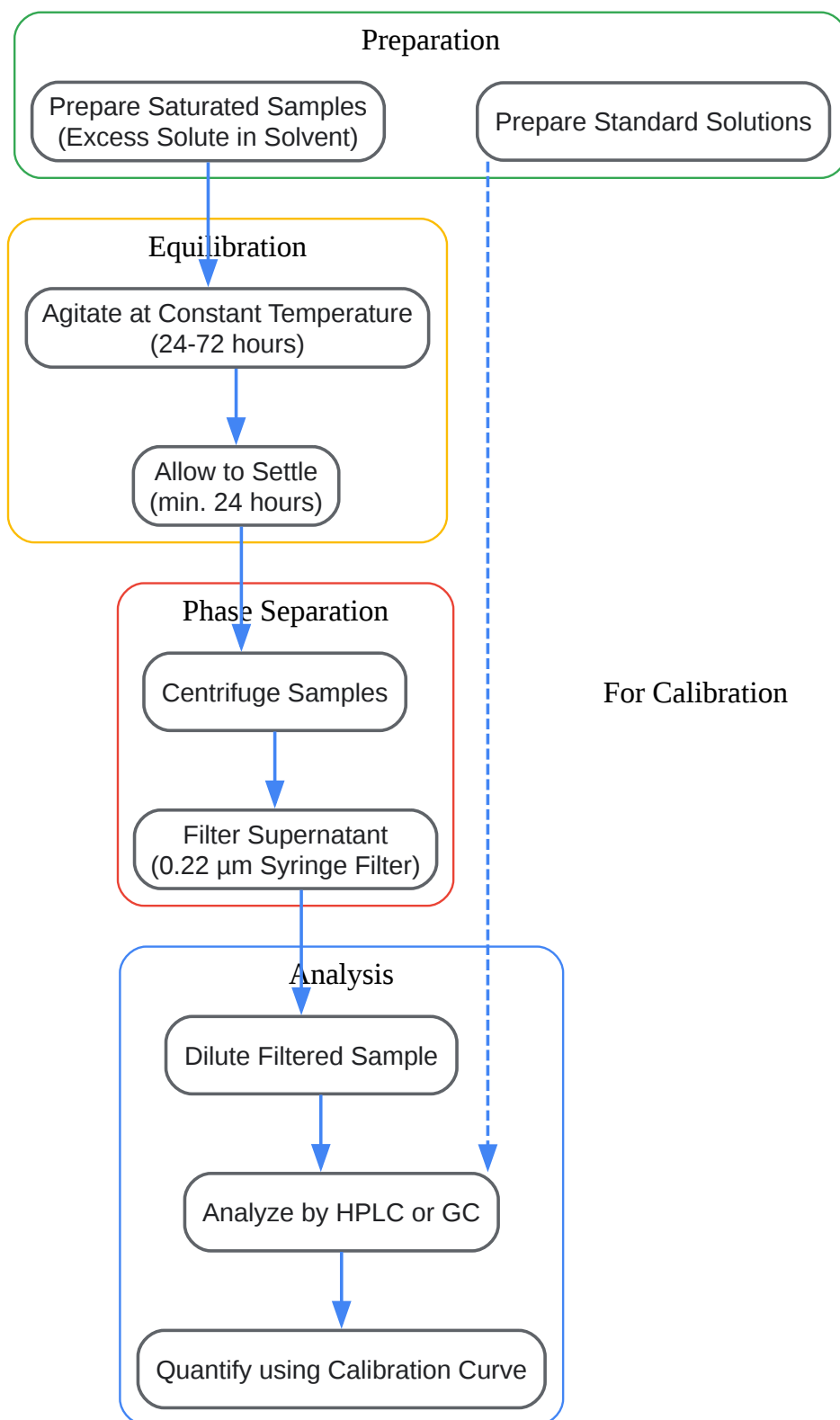
- Preparation of Standard Solutions:
 - Accurately prepare a series of standard solutions of **cis-3-Hexenyl Hexanoate** in the chosen solvent at known concentrations. These will be used to generate a calibration curve.
- Sample Preparation (Shake-Flask Method):
 - Add an excess amount of **cis-3-Hexenyl Hexanoate** to a glass vial containing a known volume of the selected solvent. The excess is crucial to ensure that a saturated solution is achieved.
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25°C).
 - Agitate the samples for a sufficient period to reach equilibrium. A preliminary study may be necessary to determine the time to equilibrium (typically 24-72 hours).

- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed at the controlled temperature for a minimum of 24 hours to allow for the separation of the undissolved ester.
 - To further ensure the separation of the undissolved solute, centrifuge the vials at a high speed.
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Filter the aliquot through a syringe filter into a clean vial. This step is critical to remove any remaining undissolved micro-droplets.
 - Dilute the filtered saturated solution with the solvent to a concentration that falls within the range of the calibration curve.
 - Analyze the diluted sample using a validated HPLC or GC method.
- Quantification:
 - Using the calibration curve generated from the standard solutions, determine the concentration of **cis-3-Hexenyl Hexanoate** in the diluted sample.
 - Calculate the solubility of **cis-3-Hexenyl Hexanoate** in the solvent by accounting for the dilution factor.

Analytical Method Considerations:

- HPLC: A reverse-phase C18 column is often suitable for the analysis of esters. The mobile phase could consist of a mixture of acetonitrile and water or methanol and water. Detection can be performed using a UV-Vis detector at an appropriate wavelength.
- GC: A non-polar or medium-polarity capillary column is recommended. The injector and detector temperatures should be optimized to ensure proper volatilization and detection of the analyte. An FID is a common detector for this type of compound.

Mandatory Visualizations



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